

Safeguarding Your Research: Essential Personal Protective Equipment and Handling Protocols for ReACp53

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Compound of Interest

Compound Name: ReACp53

Cat. No.: B1150034

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For Immediate Implementation: Researchers, scientists, and drug development professionals handling **ReACp53**, a cell-penetrating peptide inhibitor of p53 amyloid formation, must adhere to stringent safety protocols to mitigate risks and ensure a secure laboratory environment. This guide provides essential, immediate safety and logistical information, including operational and disposal plans, to facilitate the safe and effective use of this compound in your research.

Hazard Identification and Personal Protective Equipment (PPE)

ReACp53 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, meticulous handling and the use of appropriate personal protective equipment are paramount.

Recommended Personal Protective Equipment

PPE Component	Specification	Rationale
Gloves	Chemotherapy-grade, disposable nitrile or latex gloves.	To prevent skin contact with the peptide.
Eye Protection	Safety glasses with side shields or chemical splash goggles.	To protect eyes from potential splashes or aerosols.
Lab Coat	A clean, buttoned lab coat.	To protect personal clothing and skin from contamination.
Respiratory Protection	Use in a well-ventilated area. A fume hood is recommended when handling the powder form to avoid aerosol formation. [1]	To prevent inhalation of the powder or aerosols.

Safe Handling and Storage protocols

Adherence to proper handling and storage procedures is critical to maintaining the integrity of **ReACp53** and ensuring the safety of laboratory personnel.

Operational Plan: Step-by-Step Handling Guide

- **Preparation:** Before handling, ensure all necessary PPE is donned correctly. Work should be conducted in a designated and properly ventilated area, preferably within a chemical fume hood, especially when handling the powdered form[\[1\]](#).
- **Reconstitution:** If working with the powdered form, carefully weigh the required amount in a contained environment to minimize dust generation. When dissolving the peptide, add the solvent slowly and cap the vial securely before agitation.
- **Use in Experiments:** When using **ReACp53** in cell culture or other experimental systems, handle it as a potentially hazardous substance. Avoid creating aerosols.
- **Post-Handling:** After handling, thoroughly wash hands and any exposed skin with soap and water[\[1\]](#). Decontaminate all work surfaces and equipment.

Storage Conditions

Form	Storage Temperature	Additional Notes
Powder	-20°C	Keep container tightly sealed in a cool, well-ventilated area. [1]
In Solvent	-80°C	Keep container tightly sealed. [1]

Disposal Plan

Proper disposal of **ReACp53** and associated waste is crucial to prevent environmental contamination, given its high toxicity to aquatic life[\[1\]](#).

Waste Type	Disposal Procedure
Unused ReACp53	Dispose of as hazardous chemical waste in accordance with local, state, and federal regulations. Do not discard down the drain.
Contaminated Labware (e.g., pipette tips, tubes)	Place in a designated hazardous waste container for incineration or other approved disposal methods.
Contaminated PPE (e.g., gloves, lab coat)	Remove and dispose of as hazardous waste. Do not launder lab coats with personal clothing.

Experimental Workflow for Safe Handling



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Caption: Workflow for the safe handling of **ReACp53** from preparation to disposal.

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References

- 1. ReACp53|MSDS [dcchemicals.com]
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